

An In-depth Technical Guide to 3-Pentanone: Safety, Handling, and Storage

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the essential safety, handling, and storage procedures for **3-Pentanone** (also known as diethyl ketone). The information is intended to ensure the safe and effective use of this chemical in a laboratory setting.

Chemical Identification and Properties

3-Pentanone is a colorless, mobile liquid with an acetone-like odor.[1][2] It is a symmetrical dialkyl ketone used as a solvent and as a starting material in organic synthesis, including in the industrial production of Vitamin E.[1][2]

Table 1: Physical and Chemical Properties of **3-Pentanone**



Property	Value
CAS Number	96-22-0
Molecular Formula	C5H10O[1]
Molecular Weight	86.13 g/mol [1]
Appearance	Clear, colorless liquid[2][3]
Odor	Acetone-like[1][2][3]
Boiling Point	101.5 - 102 °C[3][4][5]
Melting Point	-39 to -42 °C[1][2][5]
Flash Point	7 - 13 °C[1][4]
Vapor Pressure	28.052 mmHg @ 20°C[6]
Specific Gravity	0.813 g/mL at 25 °C[5]
Solubility in Water	47,000 - 50,000 mg/L at 20 °C[1][7]
Autoignition Temperature	450 - 452 °C[3][5]

Hazard Identification and GHS Classification

3-Pentanone is classified as a hazardous substance.[6] It is a highly flammable liquid and vapor.[3][4][8] Exposure can cause serious eye irritation, respiratory tract irritation, and may lead to drowsiness or dizziness.[3][4][8]

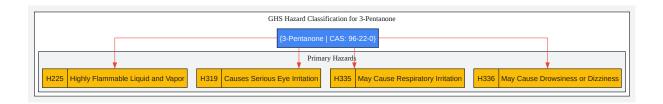
GHS Hazard Pictograms: GHS02 (Flame), GHS07 (Exclamation Mark)[4] Signal Word: Danger[4]

Hazard Statements:

- H225: Highly flammable liquid and vapor.[3][4][9]
- H319: Causes serious eye irritation.[4]
- H335: May cause respiratory irritation.[3][4]



H336: May cause drowsiness or dizziness.[3][4]



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GHS Hazard Classification for 3-Pentanone.

Toxicological Data

Acute effects of exposure can include irritation to the eyes, skin, mucous membranes, and respiratory tract.[3] Ingestion may be harmful, and aspiration into the lungs can cause chemical pneumonitis.[6] Chronic exposure may lead to dermatitis and central nervous system (CNS) depression.[3]

Table 2: Toxicological Data for **3-Pentanone**

Test	Species	Route	Value
LD50[4][9]	Rat	Oral	2140 mg/kg[4][9]
LD50[4]	Rabbit	Dermal	16,260 mg/kg[4]
LCLo[10]	Rat	Inhalation	8000 ppm / 4 h[10]

Note: Experimental protocols for determining toxicological data like LD50 (Lethal Dose, 50%) and LC50 (Lethal Concentration, 50%) typically involve standardized procedures established by regulatory bodies such as the OECD (Organisation for Economic Co-operation and Development). These protocols involve administering varying doses of the substance to



laboratory animals under controlled conditions to determine the dose that is lethal to 50% of the test population.

Exposure Limits

To minimize the risk of adverse health effects, occupational exposure limits have been established by various regulatory agencies.

Table 3: Exposure Limits for **3-Pentanone**

Organization	Limit	Value
OSHA (PEL)	TWA	200 ppm (705 mg/m³)[1]
ACGIH (TLV)	TWA	200 ppm (705 mg/m³)[1][4][5] [7]
ACGIH (TLV)	STEL	300 ppm (1057 mg/m³)[4]
NIOSH (REL)	TWA	200 ppm (705 mg/m³)[4]

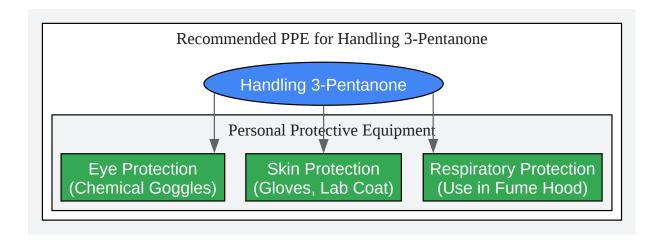
Safe Handling Procedures

Proper handling of **3-Pentanone** is crucial to prevent exposure and accidents.

- Ventilation: Always handle 3-Pentanone in a well-ventilated area, preferably in a chemical fume hood.[3][4] Use explosion-proof ventilation equipment.[3]
- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety glasses with side shields or chemical goggles, chemical-resistant gloves (e.g., PVC), and a lab coat or overalls.[3][6] For prolonged contact, gloves with a higher protection class (breakthrough time > 240 minutes) are recommended.[6]
- Hygiene: Avoid all personal contact, including inhalation.[6] Do not eat, drink, or smoke in areas where 3-Pentanone is handled.[11] Wash hands thoroughly after handling.[3]
- Ignition Sources: Keep away from heat, sparks, open flames, and other ignition sources.[3] [8] Use non-sparking tools and take precautionary measures against static discharge.[3][8] All metal parts of equipment should be grounded.[8]



• Handling Containers: Containers, even empty ones, may contain explosive vapors.[6] Do not cut, drill, grind, or weld on or near containers.[6]



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Recommended PPE for Handling **3-Pentanone**.

Storage Procedures

Proper storage is essential to maintain the stability of **3-Pentanone** and prevent hazardous situations.

- Location: Store in a cool, dry, well-ventilated area.[3][12] The storage area should be a
 designated flame-proof area.[6]
- Containers: Store in original, tightly closed containers.[3][9][12] If plastic containers are used, they must be approved for flammable liquids.[6]
- Incompatible Materials: Store away from strong oxidizing agents, strong bases, reducing agents, and acids.[3][5][7]
- Conditions to Avoid: Avoid heat, sunlight, and all ignition sources.[2][3]





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Safe Handling and Storage Workflow for **3-Pentanone**.

Emergency Procedures

In the event of an emergency, follow these procedures:

- Spills: In case of a spill, remove all ignition sources and ventilate the area.[3] Contain the spill with an inert absorbent material (e.g., sand) and place it in a sealed container for disposal.[3]
- Fire: Use a dry chemical, carbon dioxide, or alcohol-resistant foam fire extinguisher.[4][6] Vapors are heavier than air and may travel to an ignition source and flash back.[8]
- First Aid:
 - Inhalation: Move the victim to fresh air and keep them at rest.[3] Seek medical attention if symptoms persist.[6]
 - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes,
 occasionally lifting the upper and lower eyelids.[6] Remove contact lenses if present and easy to do.[3] Seek medical attention.
 - Skin Contact: Remove contaminated clothing and flush skin with plenty of water.[3][6]
 - Ingestion: Do NOT induce vomiting.[6] Rinse mouth and seek immediate medical attention.[3]



Disposal Considerations

Dispose of **3-Pentanone** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations. Do not allow it to enter sewers or waterways.[4]

This guide is intended as a summary of best practices and does not replace a thorough review of the Safety Data Sheet (SDS) for **3-Pentanone** and your institution's specific safety protocols. Always consult the SDS before working with any chemical.

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